

Navigating the Safety Landscape of N-(Benzoyloxy)alanine: A Guide for Researchers

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Compound of Interest

Compound Name: *N*-(Benzoyloxy)alanine

Cat. No.: B15415452

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For researchers, scientists, and drug development professionals, understanding the safety and handling considerations of novel chemical entities is paramount. This technical guide addresses the available information for **N-(Benzoyloxy)alanine**, a compound for which specific safety data is not readily available in public databases. In the absence of direct data, this document provides a comprehensive overview of safety and handling protocols based on closely related alanine derivatives, namely N-[(Benzyloxy)carbonyl]-L-alanine and N-Benzoyl-L-alanine. It is crucial to treat this information as a preliminary guide and to conduct a thorough risk assessment before handling **N-(Benzoyloxy)alanine**.

Hazard Identification and Classification

Due to the lack of specific toxicological data for **N-(Benzoyloxy)alanine**, a definitive hazard classification is not possible. However, based on the Globally Harmonized System (GHS) classifications of related compounds, a cautious approach is warranted.

Table 1: GHS Hazard Classifications of Related Alanine Derivatives

Compound	GHS Hazard Statements	Hazard Class
N-Carbobenzyloxy-L-alanine	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled	Acute toxicity, oral (Category 4) Skin irritation (Category 2) Serious eye irritation (Category 2A) Acute toxicity, inhalation (Category 4)
N-Benzyloxycarbonyl-beta-alanine	H302: Harmful if swallowed H318: Causes serious eye damage	Acute toxicity, oral (Category 4) Serious eye damage (Category 1)
N-Benzoyl-L-alanine	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Skin irritation (Category 2) Eye irritation (Category 2A) Specific target organ toxicity - single exposure (Category 3), Respiratory tract irritation

Given these classifications, it is prudent to handle **N-(Benzoyloxy)alanine** as a substance that may be harmful if swallowed or inhaled, and may cause skin and serious eye irritation.

Physical and Chemical Properties

While specific properties for **N-(Benzoyloxy)alanine** are not documented, the properties of related compounds can offer some insight.

Table 2: Physical and Chemical Properties of Related Alanine Derivatives

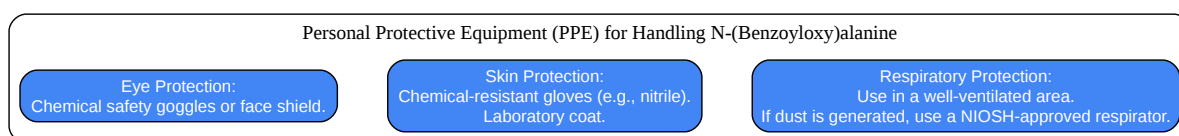
Property	N-Benzyloxycarbonyl-beta-alanine	N-Carbobenzyloxy-L-alanine	N-Benzoyl-L-alanine
Molecular Formula	C11H13NO4	C11H13NO4	C10H11NO3
Molecular Weight	223.22 g/mol	223.22 g/mol	193.20 g/mol
Appearance	White solid	White powder solid	Solid
Melting Point	105 - 107.5 °C	82 - 84 °C	163-164 °C

Handling and Storage Protocols

Based on the available information for similar compounds, the following handling and storage procedures are recommended for **N-(Benzoyloxy)alanine**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.



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Caption: Recommended Personal Protective Equipment.

Safe Handling Practices

- **Ventilation:** Always handle **N-(Benzoyloxy)alanine** in a well-ventilated area, preferably within a chemical fume hood.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.
- **Minimize Dust:** Minimize dust generation and accumulation.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in handling areas.
- **Ignition Sources:** Keep away from sources of ignition.

Storage Conditions

- **Container:** Keep the container tightly closed.
- **Environment:** Store in a dry, cool, and well-ventilated place.

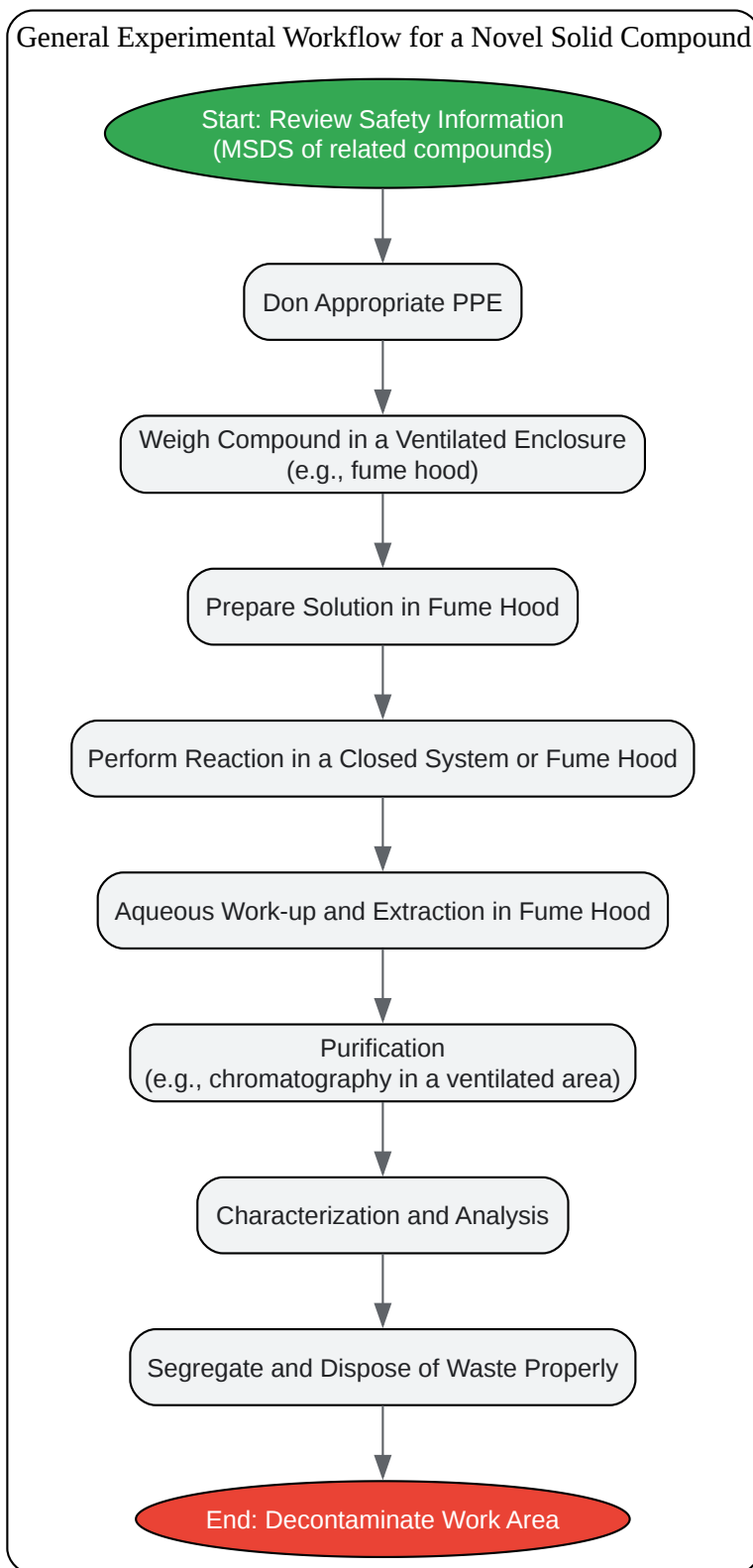
- Incompatibilities: Store away from strong oxidizing agents and strong acids. For N-[(Benzyloxy)carbonyl]-L-alanine, long-term storage is recommended at -80°C for 6 months or -20°C for 1 month.

Emergency Procedures

A clear and practiced emergency plan is critical.



General Experimental Workflow for a Novel Solid Compound

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